

An In-depth Technical Guide to Chloro-Alkyl Sulfides of Research Interest

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Compound of Interest

Compound Name: 2-Chlorobenzyl ethyl sulfide

Cat. No.: B7989956

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A Note on Chemical Nomenclature: Initial searches for "**2-Chlorobenzyl ethyl sulfide**" did not yield a distinct, commonly referenced chemical entity. However, two structurally similar and scientifically relevant compounds were identified: 2-Chloroethyl benzyl sulfide and 2-Chloroethyl ethyl sulfide. This guide provides a comprehensive technical overview of both compounds, which are of significant interest to researchers, particularly in the fields of toxicology and drug development.

Part 1: 2-Chloroethyl benzyl sulfide Chemical Identity and Descriptors

2-Chloroethyl benzyl sulfide is an organosulfur compound that is structurally characterized by a benzyl group and a 2-chloroethyl group attached to a sulfur atom.

Identifier	Value	Source
CAS Number	4332-51-8	[1][2]
IUPAC Name	2-chloroethylsulfanylmethylbenzene	[2]
Molecular Formula	C9H11ClS	[1][2]
Molecular Weight	186.702 g/mol	[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)CSCCCI</chem>	[2]
InChI	InChI=1S/C9H11ClS/c10-6-7-11-8-9-4-2-1-3-5-9/h1-5H,6-8H2	[1][2]
InChIKey	UQSMMTFBNJUPGW-UHFFFAOYSA-N	[1][2]
Other Names	Benzyl 2-chloroethyl sulfide, Benzyl β -chloroethyl sulfide	[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of 2-Chloroethyl benzyl sulfide are not extensively available in the public domain. However, computed properties provide valuable insights for researchers.

Synthesis and Reactivity

While specific, detailed synthetic protocols for 2-chloroethyl benzyl sulfide are not readily available in the initial search results, its structure suggests a synthesis route involving the reaction of a benzyl mercaptan with a suitable 2-chloroethylating agent. The reactivity of this compound is largely dictated by the presence of the electrophilic chloroethyl group and the nucleophilic sulfur atom.

Relevance in Research and Development

Due to its structural similarity to sulfur mustards, 2-chloroethyl benzyl sulfide may be of interest in toxicological research as a less hazardous analog. The presence of the benzyl group may also make it a useful intermediate in the synthesis of more complex molecules with potential applications in drug discovery.

Part 2: 2-Chloroethyl ethyl sulfide

Chemical Identity and Descriptors

2-Chloroethyl ethyl sulfide, an organosulfur compound, is a monofunctional analog of sulfur mustard.[3] It is a colorless liquid.[4]

Identifier	Value	Source
CAS Number	693-07-2	[3][5][6][7][8]
IUPAC Name	1-chloro-2-ethylsulfanylethane	[4][5][9]
Molecular Formula	C4H9ClS	[4][5][9]
Molecular Weight	124.63 g/mol	[3][4][5][9]
Canonical SMILES	CCSCCCl	[3][4][5]
InChI	1S/C4H9ClS/c1-2-6-4-3-5/h2-4H2,1H3	[3][5]
InChIKey	GBNVXYXIRHSYEG-UHFFFAOYSA-N	[3]
Other Names	CEES, 1-Chloro-2-(ethylthio)ethane	[4][5][10]

Physicochemical Properties

Property	Value	Source
Physical State	Liquid	[11]
Appearance	Colorless to light yellow liquid	[5]
Odor	Mild sulfide	[5]
Boiling Point	156-157 °C	[3]
Density	1.07 g/mL at 25 °C	[3][8]
Refractive Index	n _{20/D} 1.4885	[3]
Flash Point	52 °C	[8]
Solubility	Slightly soluble in water	[5]

Synthesis and Production

2-Chloroethyl ethyl sulfide can be produced by replacing one of the chlorine atoms of mustard gas (HD) with a hydrogen atom.[5]

Applications in Research and Drug Development

2-Chloroethyl ethyl sulfide (CEES) serves as a crucial simulant for the chemical warfare agent sulfur mustard in laboratory settings.[12] Its use allows for the study of the toxicological effects and mechanisms of sulfur mustard with reduced hazard.[13]

Toxicological Research:

- **Mechanism of Injury:** Research has shown that CEES induces skin injury through DNA damage and the induction of inflammatory mediators, partly via oxidative stress.[14]
- **Cellular Effects:** Exposure to CEES can lead to a reduction in intracellular ATP levels and decreased cell viability.[5]
- **Vesicant Properties:** As a vesicant, it has immediate and long-term effects on human skin, causing severe irritation and potential burns.[5][11]

Drug Development:

- Therapeutic Agent Screening: The use of CEES in in vitro assays helps in the identification and development of therapeutic agents against sulfur mustard.[5]
- Adenosine Receptor Antagonists: It is used as an alkylating reagent in the synthesis of compounds like furfuryl xanthines, which have potential as adenosine receptor antagonists. [12]

Experimental Protocols

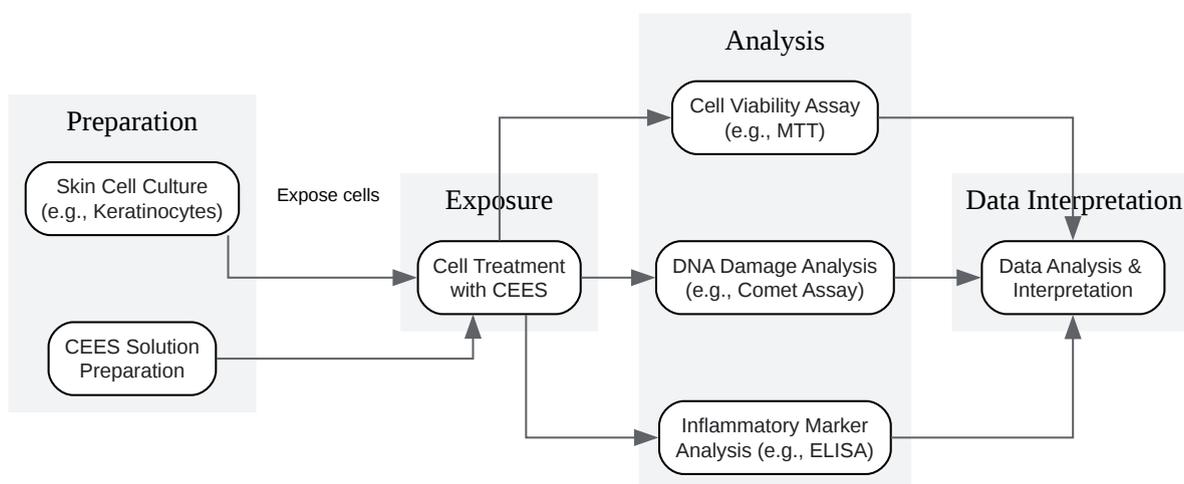
Handling and Safety Precautions:

Due to its hazardous nature, strict safety protocols must be followed when handling 2-chloroethyl ethyl sulfide.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, eye, and face protection.[7][10] In case of inadequate ventilation, respiratory protection is necessary. [10]
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents and strong bases.[10][11] Recommended storage temperature is 2-8°C.[3]
- Disposal: Dispose of waste in accordance with federal, state, and local regulations.[7]

Visualization of Research Workflow

The following diagram illustrates a typical workflow for studying the effects of 2-Chloroethyl ethyl sulfide on skin cells.



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Caption: Workflow for investigating the cellular effects of 2-Chloroethyl ethyl sulfide.

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